

Essential Guide to the Proper Disposal of AP14145

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Compound of Interest

Compound Name: AP14145

Cat. No.: B14907752

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential logistical and safety information for the proper disposal of **AP14145**, a KCa2 channel negative allosteric modulator. By adhering to these procedures, laboratories can maintain a safe environment and comply with regulations.

AP14145 hydrochloride Properties

A clear understanding of a compound's properties is critical for its safe management. The following table summarizes the key characteristics of **AP14145** hydrochloride.

Property	Value	Reference
Molecular Weight	398.81 g/mol	[1]
Formula	C ₁₈ H ₁₇ F ₃ N ₄ O·HCl	[1]
CAS Number	2387505-59-9	[2]
Appearance	Solid	[2][3]
Purity	≥98% (HPLC)	
Storage	Store at -20°C	[1][3]
Solubility	Soluble to 100 mM in DMSO and to 100 mM in ethanol.	[1]
Hazard Classification	Not a hazardous substance or mixture.	[2]

Experimental Protocol for Disposal

While the safety data sheet for **AP14145** hydrochloride states that it is not a hazardous substance, it is crucial to follow standard laboratory procedures for chemical waste disposal to ensure safety and environmental protection. The following protocol outlines the recommended steps for the disposal of **AP14145**.

Materials:

- Appropriate Personal Protective Equipment (PPE): laboratory coat, safety glasses, and gloves.
- Sealed and properly labeled waste container for non-hazardous chemical waste.
- Spill containment materials (e.g., absorbent pads).

Procedure:

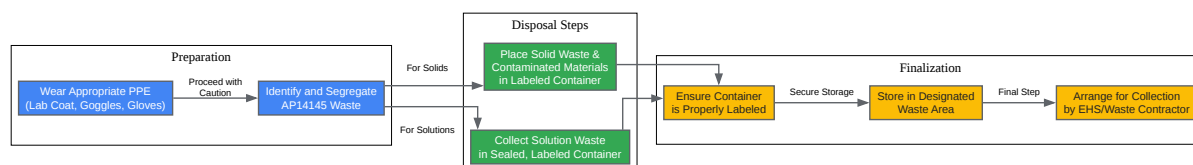
- Risk Assessment: Before beginning any disposal procedure, conduct a risk assessment. Although **AP14145** is not classified as hazardous, it is important to be aware of potential

risks associated with handling any chemical.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, to prevent skin and eye contact.^[4]
- Segregation of Waste: Do not mix **AP14145** waste with other chemical waste streams unless explicitly permitted by your institution's waste management guidelines.^[4] It should be disposed of in a designated container for non-hazardous chemical waste.
- Solid Waste Disposal:
 - Place unused or expired solid **AP14145** directly into a clearly labeled, sealed container designated for non-hazardous chemical waste.
 - Contaminated materials such as weighing paper, gloves, and absorbent pads should also be placed in this container.
- Solution Waste Disposal:
 - For solutions of **AP14145**, collect the waste in a sealed, leak-proof container that is properly labeled with the contents ("**AP14145** in [solvent name]") and marked as "non-hazardous waste."
 - Do not dispose of solutions down the drain unless authorized by your institution's environmental health and safety (EHS) office.
- Container Labeling: Ensure the waste container is clearly and accurately labeled with its contents. This aids in proper identification and final disposal by waste management personnel.
- Storage of Waste: Store the sealed waste container in a designated, secure area away from general laboratory traffic until it is collected by your institution's EHS or a licensed waste disposal contractor.
- Consult Local Regulations: Always consult and adhere to your institution's specific waste disposal guidelines and local regulations. Procedures can vary, and it is essential to remain compliant.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **AP14145**, from initial preparation to final collection.



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